

A Comparative Performance Analysis of Majantol and Other Muguet Aldehydes

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Compound of Interest

Compound Name: Majantol

Cat. No.: B026346

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In the intricate world of fragrance chemistry, muguet (lily of the valley) aldehydes are indispensable for creating fresh, floral, and clean scent profiles. This guide provides a detailed comparison of the performance of **Majantol®**, a key muguet ingredient, against other prominent muguet aldehydes such as Lilial®, Lylal®, and Hydroxycitronellal. This analysis is intended for researchers, scientists, and drug development professionals seeking to understand the nuanced performance characteristics of these aroma chemicals, supported by available experimental data.

Olfactory and Physicochemical Properties

The performance of a fragrance ingredient is intrinsically linked to its chemical and physical properties. These properties influence its odor profile, intensity, longevity, and stability in various applications. The following table summarizes key quantitative data for **Majantol** and its alternatives.

| Property | Majantol® | Lilial® | Lyrall® | Hydroxycitronellal |
|--------------------------|--|---|---|--|
| CAS Number | 103694-68-4[1][2][3][4] | 80-54-6[5][6] | 31906-04-4[2] | 107-75-5[1][3] |
| Molecular Weight (g/mol) | 178.27[1][3] | 204.31[5][6] | 210.32[7] | 172.27[8] |
| Vapor Pressure | 0.002 mmHg @ 25°C[9] | ~0.0041 mmHg @ 20°C[10] | 0.000041 mmHg @ 23°C[2] | 0.003 mmHg @ 25°C[1][3] |
| Odor Threshold | 119.5 ng/L | 0.27 ng/L | 0.1 ng/L[7][11] | Not readily available |
| Log P (o/w) | 3.38[12] | 4.2[6] | 2.08[7] | 1.42[8] |
| Tenacity on Blotter | 17 Days[9] | Not readily available | 250 hours[13] | Not readily available |
| Substantivity (Damp/Dry) | Very Good/Very Good[9] | Not readily available | Not readily available | Not readily available |
| Odor Profile | Floral, lily of the valley, transparent, slightly green and fruity[2][9] | Floral, muguet, watery, green, powdery[5] | Soft, delicate floral, lily, cyclamen, lilac[2] | Sweet, floral, light, clean, with muguet character[14] |

Note: Odor threshold for **Majantol®** was converted from µg/L to ng/L for comparison. Direct comparison of odor thresholds should be approached with caution as methodologies for determination can vary between sources.

Performance Characteristics

Odor Strength and Profile: **Majantol®** is characterized by a transparent and intensely floral lily of the valley scent.[2][9] In contrast, **Lilial®** presents a more powdery and green muguet note, while **Lyrall®** is known for its soft, delicate, and highly tenacious floral character.[2][5]

Hydroxycitronellal, a classic muguet aldehyde, offers a sweet and clean floral profile that can

intensify in blends.[14] The lower odor threshold of Lyrall® and Lilial® suggests a higher potency in terms of perceivable scent at lower concentrations.

Longevity and Substantivity: **Majantol®** demonstrates excellent tenacity, lasting for 17 days on a blotter, and exhibits very good substantivity on both damp and dry surfaces.[9] Lyrall® is also noted for its extraordinary tenacity.[2] The higher log P value of Lilial® suggests greater lipophilicity, which can correlate with better substantivity on fabric and skin. The vapor pressure is a key determinant of longevity, with a lower vapor pressure generally indicating a longer-lasting scent. Lyrall® has a significantly lower vapor pressure compared to the others, which aligns with its reputation for tenacity.

Stability: **Majantol®** is reported to have great stability in a wide range of products, including soaps and acidic formulations.[15] Aldehydes, as a chemical class, can be prone to oxidation, and Lilial® is noted to be very unstable in various functional bases. Hydroxycitronellal also has recognized stability limitations, which has led to the use of its dimethyl acetal as a more stable alternative, albeit with a different odor character.[1]

Experimental Protocols

The evaluation of fragrance performance relies on a combination of analytical techniques and sensory panel assessments.

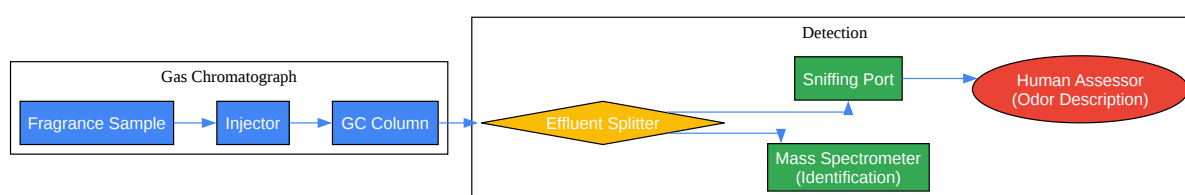
Gas Chromatography-Olfactometry (GC-O)

This technique is instrumental in identifying the specific chemical components responsible for a fragrance's characteristic aroma.

Methodology:

- **Sample Preparation:** The fragrance material is diluted in an appropriate solvent.
- **Injection:** A small volume of the diluted sample is injected into the gas chromatograph.
- **Separation:** The individual volatile compounds are separated based on their boiling points and interactions with the stationary phase of the GC column.

- **Detection:** The effluent from the GC column is split. One portion goes to a chemical detector (e.g., a mass spectrometer for identification), and the other portion is directed to a sniffing port.
- **Olfactory Assessment:** A trained sensory panelist or "sniffer" evaluates the odor of each compound as it elutes from the sniffing port, describing its character and intensity.



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Caption: Gas Chromatography-Olfactometry (GC-O) Experimental Workflow.

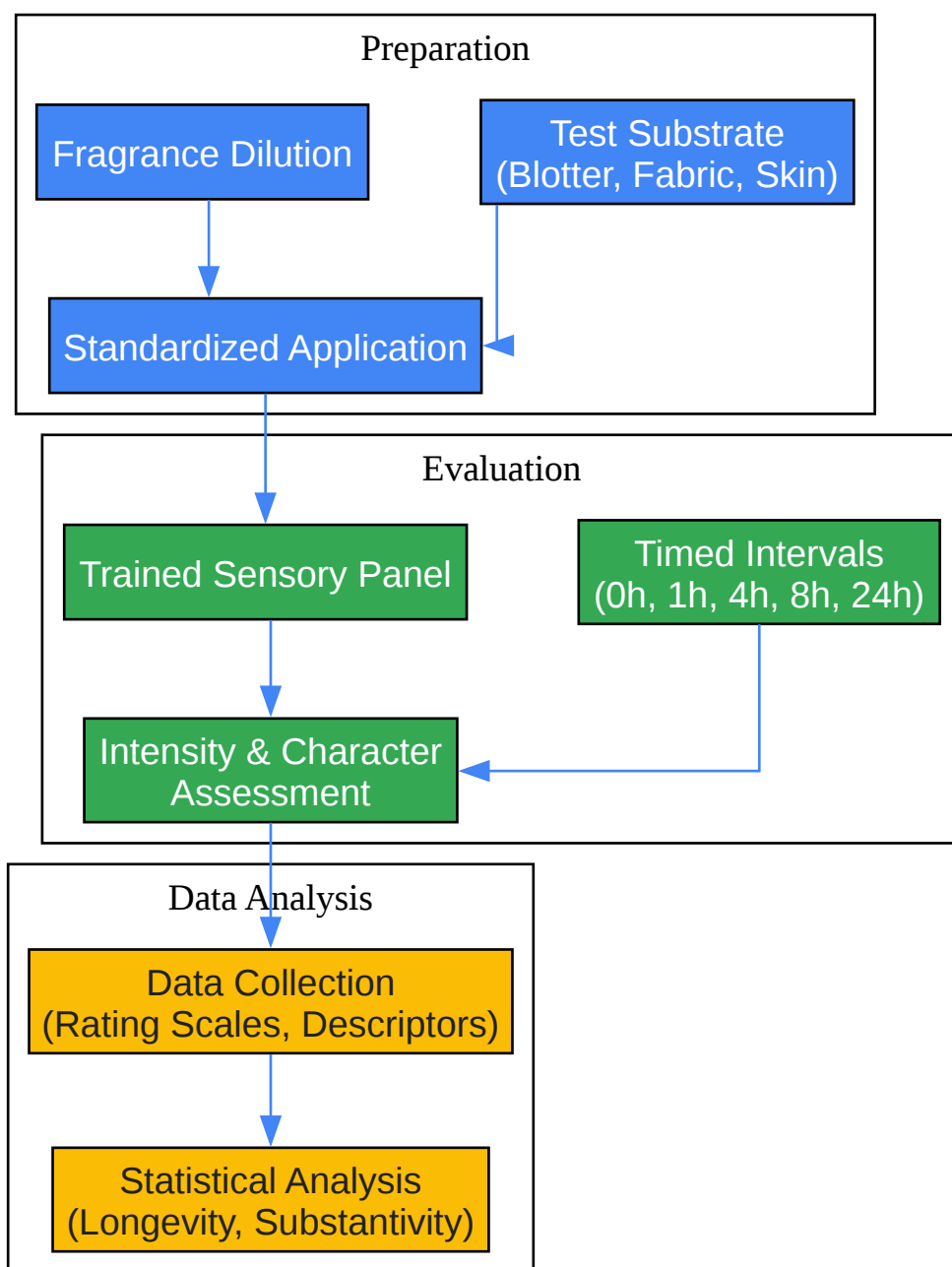
Sensory Panel Evaluation for Longevity and Substantivity

Sensory panels are crucial for assessing how a fragrance is perceived by humans over time and on different substrates.

Methodology:

- **Panelist Selection:** A panel of trained individuals with a demonstrated ability to discern and describe different scent attributes is selected.
- **Substrate Application:** A standardized amount of the fragrance material, diluted to a specific concentration in a suitable base (e.g., ethanol), is applied to the test substrate (e.g., smelling strips, fabric swatches, or human skin).

- **Timed Evaluation:** Panelists evaluate the intensity and character of the fragrance at predefined time intervals (e.g., immediately after application, 1 hour, 4 hours, 8 hours, 24 hours).
- **Data Collection:** Panelists rate the fragrance intensity on a defined scale (e.g., a 1-10 scale) and provide descriptive terms for the odor profile at each time point.
- **Data Analysis:** The collected data is statistically analyzed to determine the fragrance's longevity (how long it is perceptible) and substantivity (how well it adheres to the substrate).



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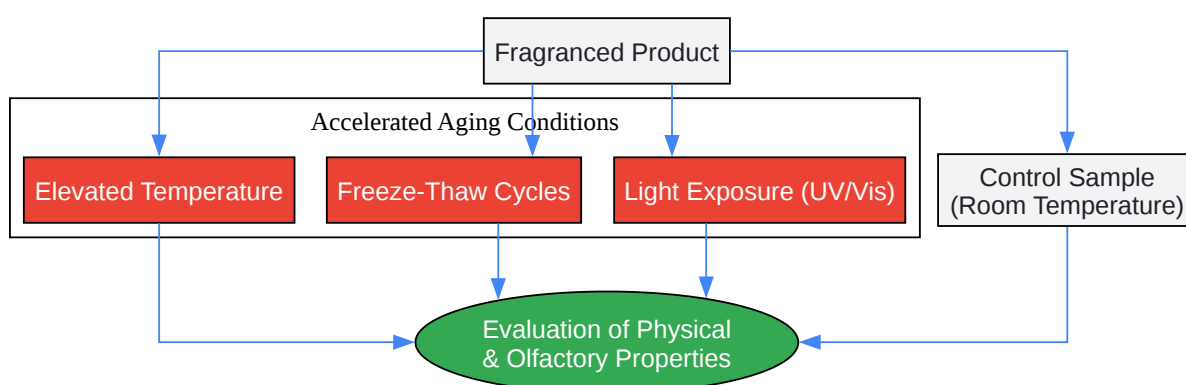
Caption: Sensory Panel Evaluation Workflow for Fragrance Performance.

Stability Testing

Stability testing is essential to ensure that a fragrance maintains its intended character and is safe for use in a finished product over its shelf life.

Methodology:

- **Product Formulation:** The fragrance is incorporated into the final product base (e.g., lotion, shampoo, soap) at a specified concentration.
- **Accelerated Aging:** Samples of the fragranced product are subjected to stress conditions to simulate aging. This typically includes:
 - **Elevated Temperatures:** Storing samples in ovens at various temperatures (e.g., 40°C, 50°C) for a set period (e.g., 1, 2, and 3 months).
 - **Freeze-Thaw Cycles:** Cycling samples between freezing and ambient temperatures.
 - **Light Exposure:** Exposing samples to UV and visible light to assess for discoloration and degradation.
- **Evaluation:** At specified time points, the samples are evaluated for any changes in color, clarity, viscosity, pH, and, most importantly, odor profile compared to a control sample stored at room temperature.



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Caption: Signaling Pathway for Fragrance Stability Testing.

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